

# Personal protective equipment for handling E1R

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## Compound of Interest

Compound Name: E1R

Cat. No.: B607240

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## Essential Safety and Handling Guide for E1R

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **E1R** (CAS 1301211-78-8), a positive allosteric modulator of sigma-1 receptors used for research purposes.<sup>[1][2]</sup> Given that **E1R** is a novel compound intended for laboratory investigation, this document establishes a foundation for safe handling practices to minimize exposure and ensure a secure research environment.

### Immediate Safety Precautions

While specific hazard data for **E1R** is not extensively documented in publicly available safety data sheets, it is prudent to treat this compound with the same level of caution as any other biologically active research chemical. The following personal protective equipment (PPE) and handling guidelines are based on standard laboratory safety protocols for handling potent compounds in both solid and solution forms.

### Personal Protective Equipment (PPE)

Proper PPE is the first line of defense against potential exposure. The following table summarizes the recommended PPE for various handling scenarios.

Operation	Required Personal Protective Equipment
Handling Solid (Powder) E1R	- Gloves: Nitrile or latex gloves. - Eye Protection: Safety glasses with side shields or safety goggles. - Respiratory Protection: A dust mask or a respirator is recommended, especially when handling larger quantities or if there is a risk of aerosolization. - Lab Coat: A standard laboratory coat should be worn and buttoned to protect from spills.
Handling E1R in Solution (e.g., dissolved in DMSO)	- Gloves: Nitrile or latex gloves. - Eye Protection: Safety glasses with side shields or safety goggles. - Lab Coat: A standard laboratory coat should be worn and buttoned.
General Laboratory Work	- Standard laboratory attire, including long pants and closed-toe shoes, should be worn at all times. <sup>[3]</sup>

## Operational Plan: From Receipt to Disposal

A systematic approach to handling **E1R** from the moment it arrives in the laboratory to its final disposal is critical for safety and regulatory compliance.

### Receiving and Storage

- **Inspection:** Upon receipt, inspect the container for any damage or leaks.
- **Storage of Solid **E1R**:** Store in a cool, dry, and dark place. For long-term storage (months to years), a temperature of -20°C is recommended. For short-term storage (days to weeks), 0-4°C is suitable.<sup>[2]</sup>
- **Storage of **E1R** in Solution:** If purchased or prepared in a solvent like DMSO, store at -20°C.
- **Labeling:** Ensure all containers are clearly labeled with the chemical name (**E1R**), CAS number (1301211-78-8), concentration (if in solution), and date received or prepared.

## Experimental Workflow

The following diagram outlines a typical workflow for preparing and using **E1R** in a laboratory setting, emphasizing safety at each step.



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## References

- 1. E1R | 1301211-78-8 | Benchchem [benchchem.com]
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